

Genes involved in the Quercetin 3-arabinoside biosynthetic pathway.

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Compound of Interest

Compound Name: Quercetin 3-arabinoside

Cat. No.: B13419218

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An In-depth Technical Guide to the Genes and Enzymes of the **Quercetin 3-Arabinoside** Biosynthetic Pathway

For: Researchers, Scientists, and Drug Development Professionals

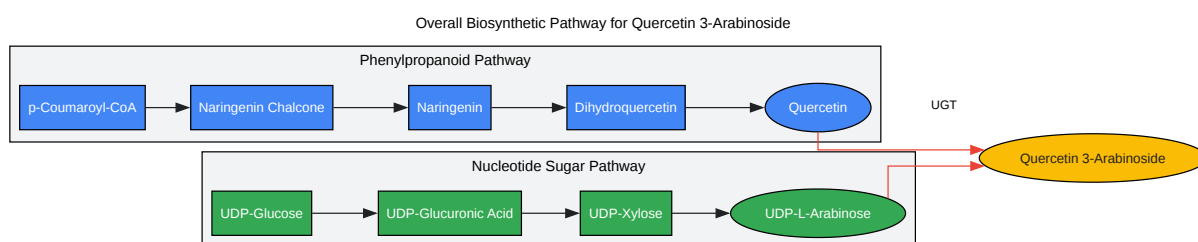
Abstract

Quercetin 3-arabinoside, a naturally occurring flavonoid glycoside found in numerous plants, exhibits a range of promising pharmacological activities, including antioxidant and anti-inflammatory effects. The biosynthesis of this compound is a complex process involving the convergence of two major metabolic pathways: the phenylpropanoid pathway, which produces the quercetin aglycone, and the nucleotide sugar pathway, which synthesizes the activated sugar donor, UDP-L-arabinose. The final step involves the regioselective attachment of the arabinosyl moiety to the quercetin backbone, a reaction catalyzed by a specific UDP-glycosyltransferase (UGT). This technical guide provides a detailed overview of the core genes and enzymes implicated in this biosynthetic pathway, supported by pathway diagrams, quantitative data, and representative experimental protocols to facilitate further research and development.

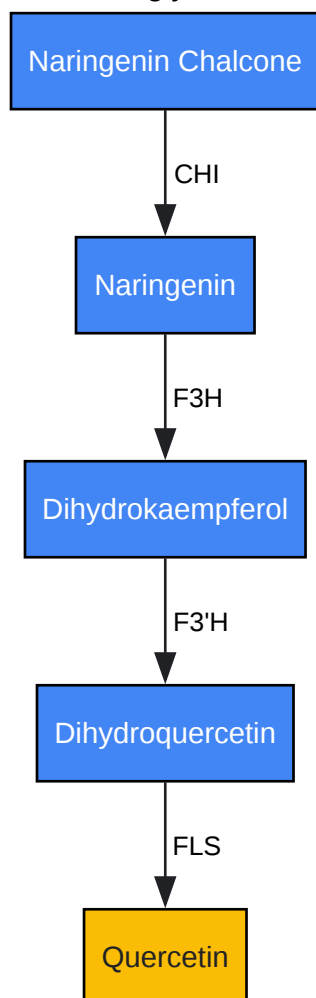
Overview of the Biosynthetic Pathway

The synthesis of **Quercetin 3-arabinoside** is a bifurcated process. One branch involves the multi-step enzymatic synthesis of the flavonoid aglycone, quercetin, starting from the precursor

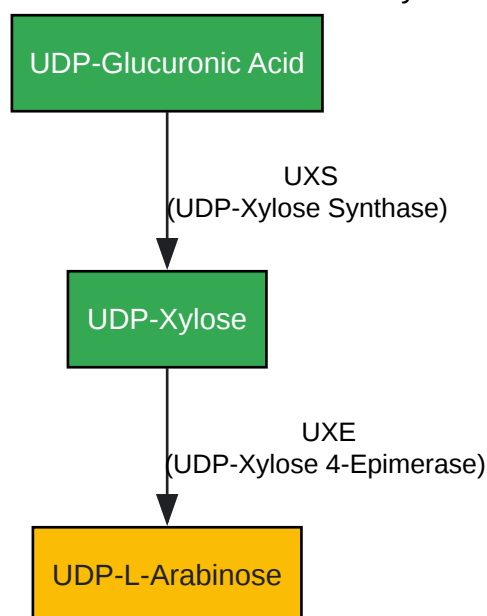
p-coumaroyl-CoA. The other branch involves the synthesis of the activated sugar donor, UDP-L-arabinose, from UDP-glucose. These two pathways converge in a final glycosylation step.



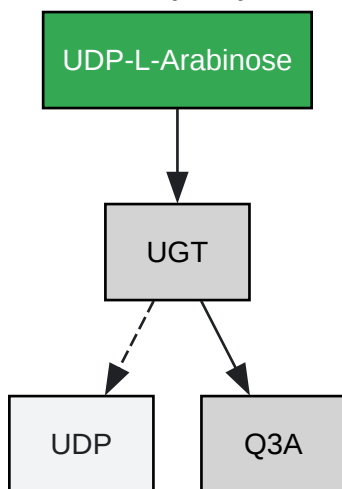
Part I: Quercetin Aglycone Biosynthesis



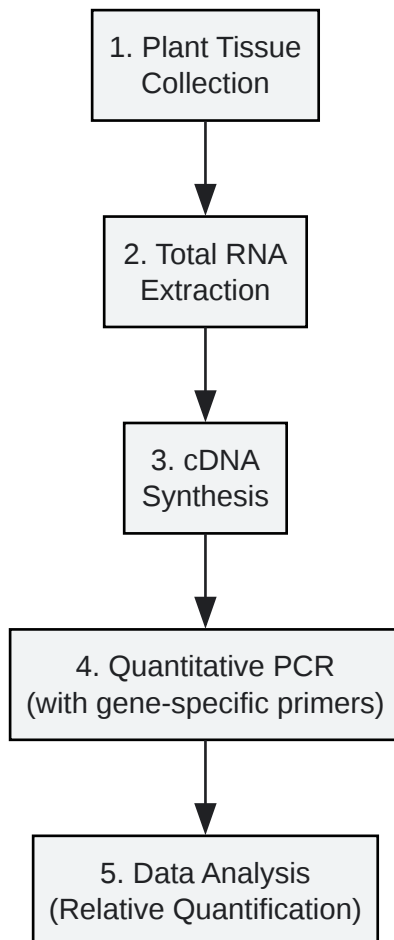
Part II: UDP-L-Arabinose Biosynthesis



Part III: Final Glycosylation Step



Experimental Workflow: qRT-PCR Gene Expression Analysis



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